

Comparative Fastness Properties of Disperse Yellow 39 in Textiles

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Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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This guide provides an objective comparison of the fastness properties of C.I. **Disperse Yellow 39** against other commercially significant disperse yellow dyes used in the textile industry. The data presented is compiled from various industry sources and is intended for researchers, scientists, and textile professionals to facilitate informed decisions in dye selection.

Data Presentation: Quantitative Comparison of Fastness Properties

The following table summarizes the fastness properties of **Disperse Yellow 39** and its alternatives. The ratings are based on the ISO (International Organization for Standardization) grey scale, where 5 indicates excellent fastness and 1 indicates poor fastness.

Dye Name	C.I. Name	Light Fastness (ISO 105-B02)	Wash Fastness (Color Change) (ISO 105-C06)	Sublimation Fastness (180°C, 30s) (ISO 105-P01)
Disperse Yellow 39	480095	7	5	4-5
Disperse Yellow 54	47020	6	4-5	4
Disperse Yellow 64	47023	6-7	4-5	4
Disperse Yellow 211	12755	6-7	4-5	4

Note: The data is aggregated from multiple sources and should be used as a comparative reference. For critical applications, it is recommended to conduct independent testing.

Experimental Protocols

Detailed methodologies for the key fastness tests cited are provided below to ensure reproducibility and accurate comparison.

Light Fastness: ISO 105-B02

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

- **Apparatus:** A xenon arc lamp apparatus with a filter system to simulate daylight is used. Blue wool references (rated 1-8) are used for comparison.
- **Specimen Preparation:** A specimen of the dyed textile is mounted on a holder.
- **Procedure:** The specimen and a set of blue wool references are simultaneously exposed to the xenon arc lamp under controlled conditions of temperature and humidity.

- **Evaluation:** The change in color of the specimen is assessed by comparing it to the fading of the blue wool references. The light fastness rating corresponds to the blue wool reference that shows a similar degree of fading.

Wash Fastness: ISO 105-C06

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.

- **Apparatus:** A suitable washing fastness tester (e.g., Launder-Ometer) with stainless steel containers and balls is used.
- **Specimen Preparation:** A specimen of the dyed fabric is attached to a multifiber fabric containing strips of different fibers (e.g., cotton, polyester, wool).
- **Procedure:** The composite specimen is placed in a container with a specified detergent solution and stainless steel balls. The container is agitated in the Launder-Ometer for a set time and temperature (e.g., 40°C for 30 minutes for A2S test).
- **Evaluation:** After washing, rinsing, and drying, the change in color of the dyed specimen is evaluated using the Grey Scale for Assessing Change in Colour. The degree of staining on each fiber of the multifiber test fabric is evaluated using the Grey Scale for Assessing Staining.

Sublimation Fastness: ISO 105-P01

This method assesses the resistance of the color of textiles to the action of dry heat, which can cause dye to sublime (transform from a solid to a gas) and potentially stain adjacent materials.

- **Apparatus:** A heating device capable of maintaining a specified temperature with controlled pressure is used.
- **Specimen Preparation:** A specimen of the dyed textile is placed in contact with a specified undyed fabric.
- **Procedure:** The composite specimen is placed in the heating device and subjected to a specific temperature (e.g., 180°C) and pressure for a set duration (e.g., 30 seconds).[\[1\]](#)

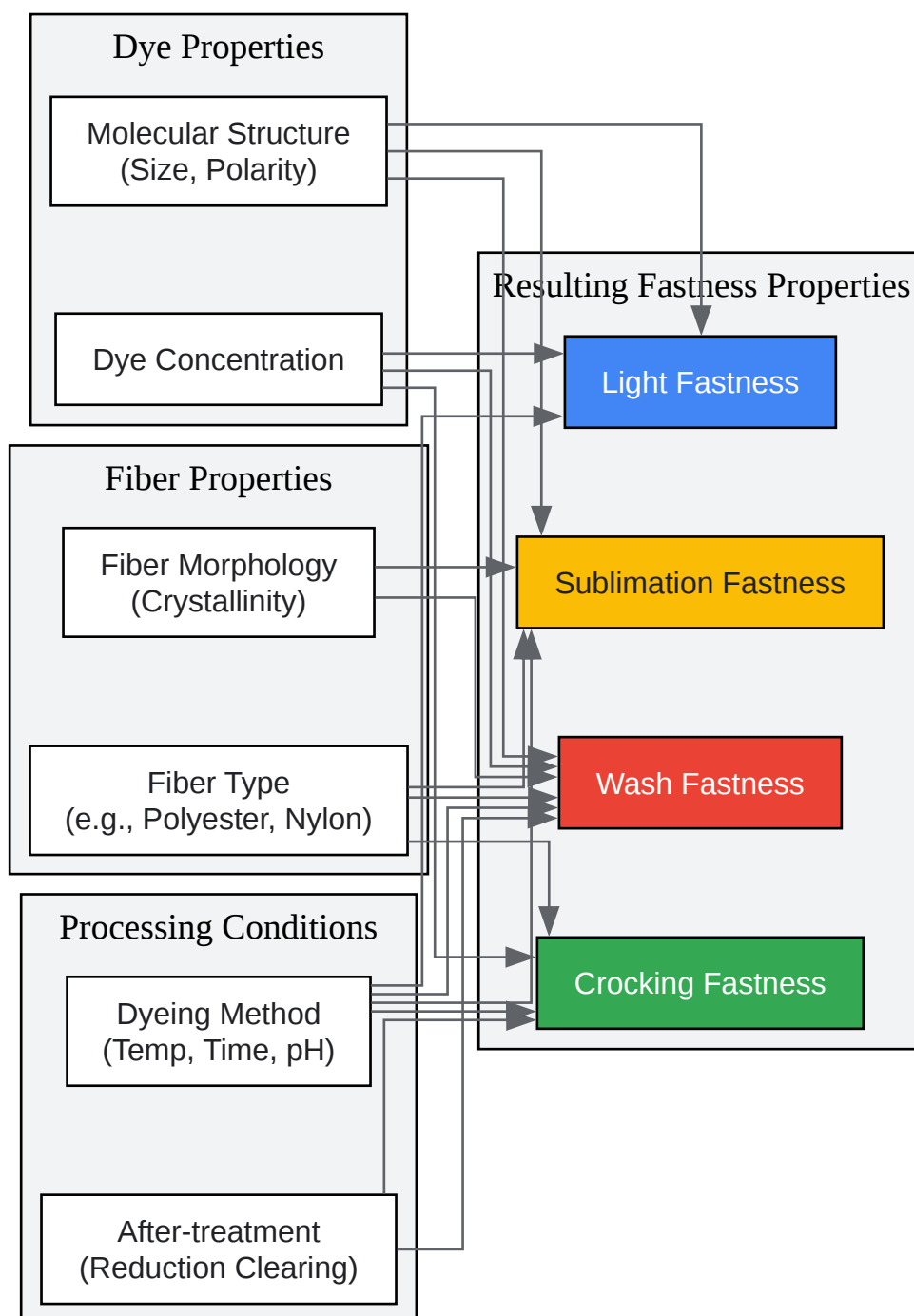
- Evaluation: The change in color of the original specimen is assessed using the Grey Scale for Assessing Change in Colour. The staining of the adjacent undyed fabric is evaluated using the Grey Scale for Assessing Staining.[1]

Crocking (Rubbing) Fastness: AATCC Test Method 8

This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.

- Apparatus: A crockmeter (rubbing fastness tester) and standard white cotton crocking cloth are used.[2][3][4]
- Procedure:
 - Dry Crocking: A dry crocking cloth is mounted on the rubbing finger of the crockmeter, which is then passed back and forth over the test specimen for a specified number of cycles.
 - Wet Crocking: The procedure is repeated with a crocking cloth that has been wetted with deionized water to a specific moisture content (typically $65\% \pm 5\%$).[3][5]
- Evaluation: The amount of color transferred to the white crocking cloth is assessed by comparing it with the AATCC Chromatic Transference Scale or the Grey Scale for Staining. [2][3][4]

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